

Application Notes & Protocols for the Purification of Maytansinoid B Antibody-Drug Conjugates

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Compound of Interest

Compound Name: *Maytansinoid B*

Cat. No.: *B10857097*

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Introduction

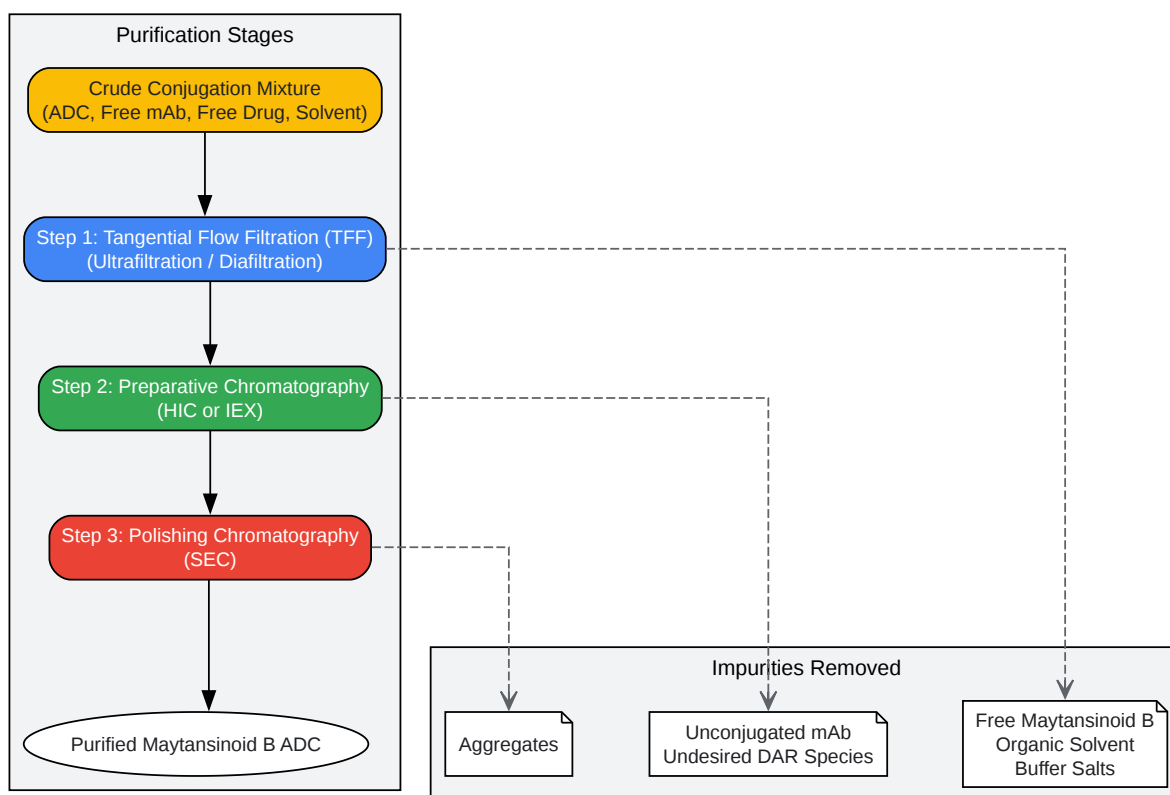
Antibody-Drug Conjugates (ADCs) are a class of targeted therapeutics that combine the specificity of a monoclonal antibody (mAb) with the cytotoxic potency of a small-molecule drug. [1][2][3][4] Maytansinoids, such as DM1 and DM4, are highly potent microtubule-inhibiting agents frequently used as ADC payloads.[4] The conjugation process, which links the maytansinoid to the mAb, results in a heterogeneous mixture containing the desired ADC, unconjugated mAb, excess free maytansinoid drug-linker, and process-related impurities like organic solvents. Furthermore, the conjugation reaction often produces a distribution of ADC species with varying drug-to-antibody ratios (DARs).

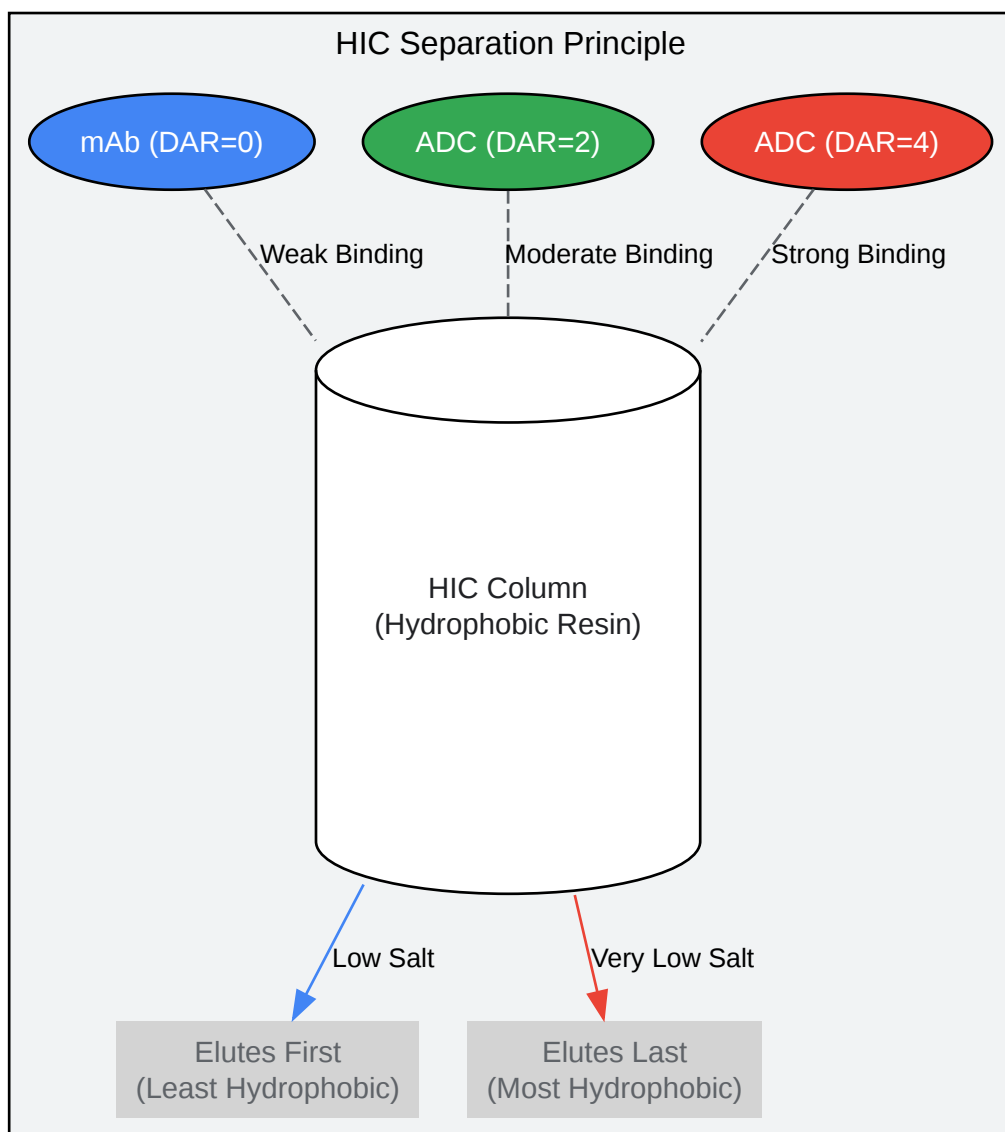
The DAR is a critical quality attribute (CQA) that directly influences the ADC's potency and therapeutic index. Therefore, robust and efficient purification strategies are essential to remove impurities and to isolate ADC species with a specific and uniform DAR, ensuring product safety, efficacy, and batch-to-batch consistency. This document provides detailed application notes and protocols for the primary purification techniques used for **Maytansinoid B** ADCs.

Overall Purification Workflow

The purification of Maytansinoid ADCs is a multi-step process designed to address the range of impurities present after the conjugation reaction. A typical workflow involves an initial capture and buffer exchange step, followed by one or more high-resolution chromatography steps to

separate species based on hydrophobicity or charge, and a final polishing step to remove aggregates.





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